

The Discovery and Synthesis of PFI-3: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PFI-3

Cat. No.: B1574286

[Get Quote](#)

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

PFI-3 is a potent and selective chemical probe for the bromodomains of the SMARCA2 (BRM), SMARCA4 (BRG1), and PBRM1 (BAF180) proteins, which are critical components of the SWI/SNF chromatin remodeling complex.[1][2][3][4][5] Its high selectivity for Family VIII bromodomains makes it an invaluable tool for investigating the biological functions of these epigenetic readers in transcription, stem cell differentiation, and cancer biology.[2] This technical guide provides a comprehensive overview of the discovery, synthesis, and characterization of **PFI-3**, including detailed experimental protocols and data presented for ease of reference.

Discovery of PFI-3

PFI-3 was identified through a fragment-based drug discovery approach, which involved screening a library of small molecule fragments for binding to the target bromodomain. Promising hits were then optimized for potency and selectivity through iterative rounds of chemical synthesis and structure-activity relationship (SAR) studies. This process led to the development of **PFI-3** as a highly potent and selective inhibitor. The discovery highlighted a novel binding mode, where the phenolic headgroup of **PFI-3** displaces key water molecules in the binding pocket, contributing to its high specificity for Family VIII bromodomains.[2]

Physicochemical and Pharmacokinetic Properties

PFI-3 is a cell-permeable compound with good stability in aqueous solutions, making it suitable for a variety of in vitro cellular assays.[\[4\]](#)

Property	Value	Reference
Chemical Name	(2E)-1-(2-Hydroxyphenyl)-3-[(1R,4R)-5-(pyridin-2-yl)-2,5-diazabicyclo[2.2.1]heptan-2-yl]prop-2-en-1-one	[3] [5]
Molecular Formula	C ₁₉ H ₁₉ N ₃ O ₂	[3]
Molecular Weight	321.37 g/mol	[3]
CAS Number	1819363-80-8	[3]
Purity	≥98%	[3]
Solubility	Soluble to 100 mM in DMSO and to 5 mM in ethanol with gentle warming.	[3]
Aqueous Half-life	>250 hours in PBS (pH 7.4) at 20°C	[4]

Biological Activity and Selectivity

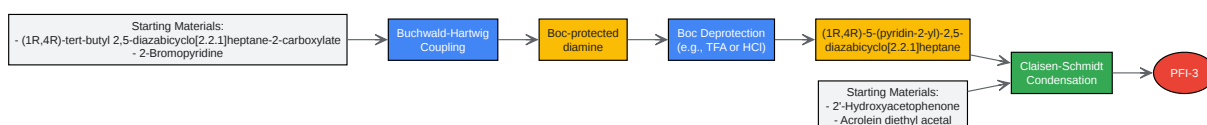
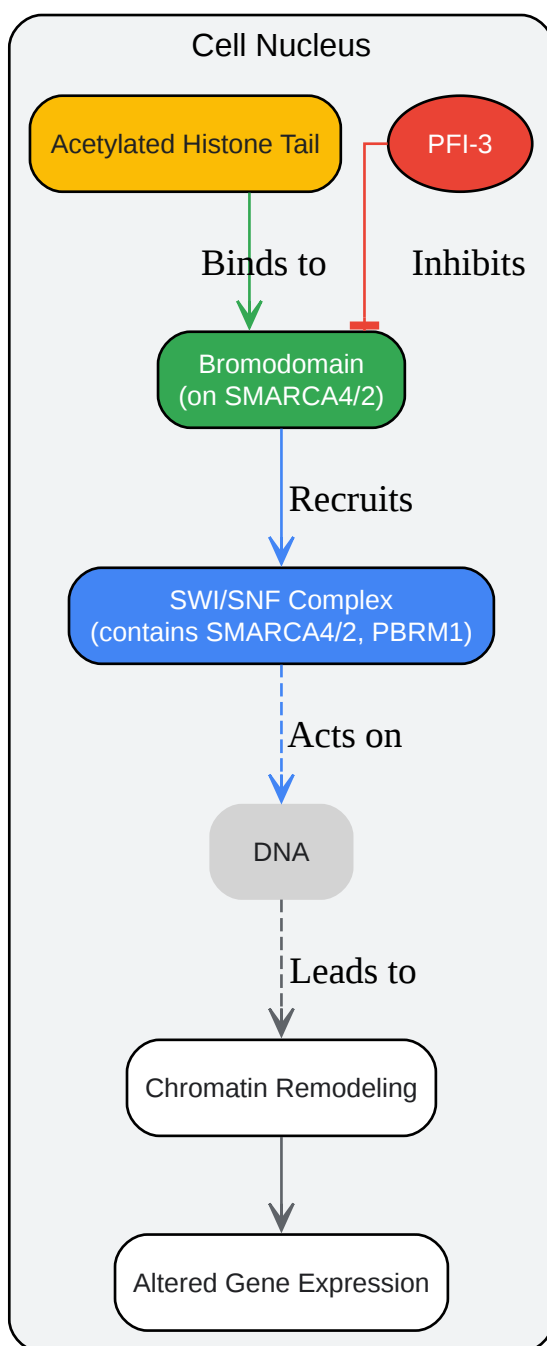
PFI-3 demonstrates high-affinity binding to the bromodomains of SMARCA2, SMARCA4, and PBRM1. Its selectivity has been extensively profiled against a broad panel of other bromodomains and kinases, confirming its specificity for Family VIII bromodomains.

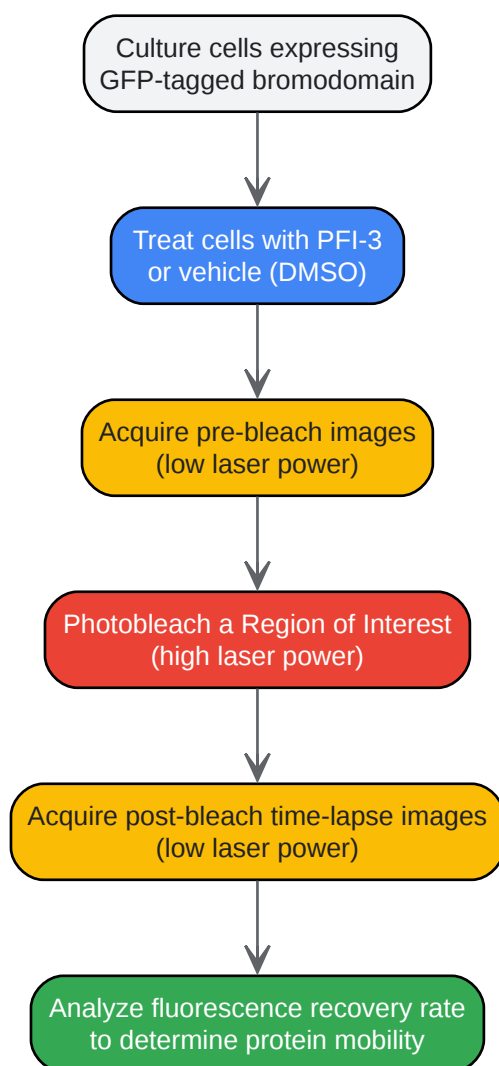
Target Bromodomain	Binding Affinity (Kd)	Assay Method	Reference
PBRM1	48 nM	Isothermal Titration Calorimetry (ITC)	[3][4]
SMARCA4	89 nM	Isothermal Titration Calorimetry (ITC)	[2][3][4]
SMARCA2	55 - 110 nM	BROMOScan	[2]

PFI-3 exhibits over 30-fold selectivity against other bromodomain sub-families and shows no significant cross-reactivity in a panel of 36 kinases.[1][3][5]

Mechanism of Action and Signaling Pathway

PFI-3 functions as a competitive inhibitor at the acetyl-lysine binding pocket of the SMARCA2/4 and PBRM1 bromodomains. These proteins are core components of the SWI/SNF (SWItch/Sucrose Non-Fermentable) chromatin remodeling complex. This complex utilizes the energy from ATP hydrolysis to reposition nucleosomes, thereby altering the accessibility of DNA to transcription factors and other regulatory proteins. By blocking the interaction of the bromodomain with acetylated histones, **PFI-3** prevents the recruitment of the SWI/SNF complex to specific chromatin loci, leading to changes in gene expression. In embryonic stem cells, this has been shown to impair the maintenance of pluripotency and promote differentiation.[2]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PFI 3 | Bromodomains | Tocris Bioscience [tocris.com]

- 4. selleckchem.com [selleckchem.com]
- 5. PFI-3 | Structural Genomics Consortium [thesgc.org]
- To cite this document: BenchChem. [The Discovery and Synthesis of PFI-3: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1574286#discovery-and-synthesis-of-pfi-3-compound]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com